

Application Notes and Protocols: Tungsten-180 in Gamma-Ray Spectroscopy

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Compound of Interest

Compound Name: Tungsten-180

CAS No.: 14265-79-3

Cat. No.: B080118

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Introduction

Tungsten-180 (^{180}W) is a stable, naturally occurring isotope of tungsten with a natural abundance of approximately 0.12%.^[1] While less common than other tungsten isotopes, ^{180}W serves as a valuable material in specialized applications within gamma-ray spectroscopy. Its primary uses are twofold: as a target material for the production of the radioisotope Tungsten-181 (^{181}W) and in fundamental nuclear physics research, specifically in studies involving neutron capture reactions.^{[2][3][4]} These applications are critical for advancing nuclear data, calibrating detectors, and in various research settings within the physical sciences.

These notes provide an overview of the key applications of ^{180}W in gamma-ray spectroscopy, with detailed experimental protocols for researchers, scientists, and professionals in related fields.

Key Applications

The applications of **Tungsten-180** in gamma-ray spectroscopy are centered on its nuclear properties when interacting with neutrons.

- Production of Tungsten-181 (^{181}W): ^{180}W is the precursor for producing ^{181}W via neutron capture ($^{180}\text{W}(n,\gamma)^{181}\text{W}$). ^{181}W is a valuable radioisotope with a half-life of 121.2 days, used in various scientific and medical research applications.
- Nuclear Structure and Reaction Studies: Enriched ^{180}W targets are used in experiments to study the nuclear structure of ^{181}W and to precisely measure nuclear reaction cross-sections. These fundamental data are essential for nuclear databases and theoretical model validation.[\[2\]](#)[\[4\]](#)
- Prompt Gamma-Ray Activation Analysis (PGAA): ^{180}W can be used in PGAA, a non-destructive analytical technique, to determine the elemental composition of materials.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data from a representative experiment involving the thermal neutron capture on **Tungsten-180**.

Parameter	Value	Reference
Total Radiative Thermal Neutron-Capture Cross Section (σ_0)	21.67(77) b	[2] [4]
Cross Section for $5/2^-$ Metastable Isomer (^{181m}W)	19.96(55) b	[2] [4]
^{181}W Neutron-Separation Energy (S_n)	6669.02(16) keV	[2] [4]

Experimental Protocols

This section details the methodology for a key experiment: the determination of thermal neutron-capture cross-sections of ^{180}W using gamma-ray spectroscopy.

Objective

To measure the prompt thermal neutron-capture partial gamma-ray production cross-sections for the $^{180}\text{W}(n,\gamma)^{181}\text{W}$ reaction.

Materials and Equipment

- Target: Enriched ^{180}W sample (e.g., 11.35% enriched ^{180}W).
- Neutron Source: A cold guided-neutron beam, such as the one at the Budapest Research Reactor.[2][4]
- Gamma-Ray Detector: A high-purity germanium (HPGe) detector with a bismuth germanate (BGO) Compton shield.[5]
- Data Acquisition System: A multi-channel analyzer (MCA) and associated electronics for data collection and spectral analysis.[8]
- Shielding: Lead and copper shielding to reduce background radiation.
- Software: Software for gamma-ray spectrum analysis (e.g., HYPERMET-PC).[9]

Experimental Procedure

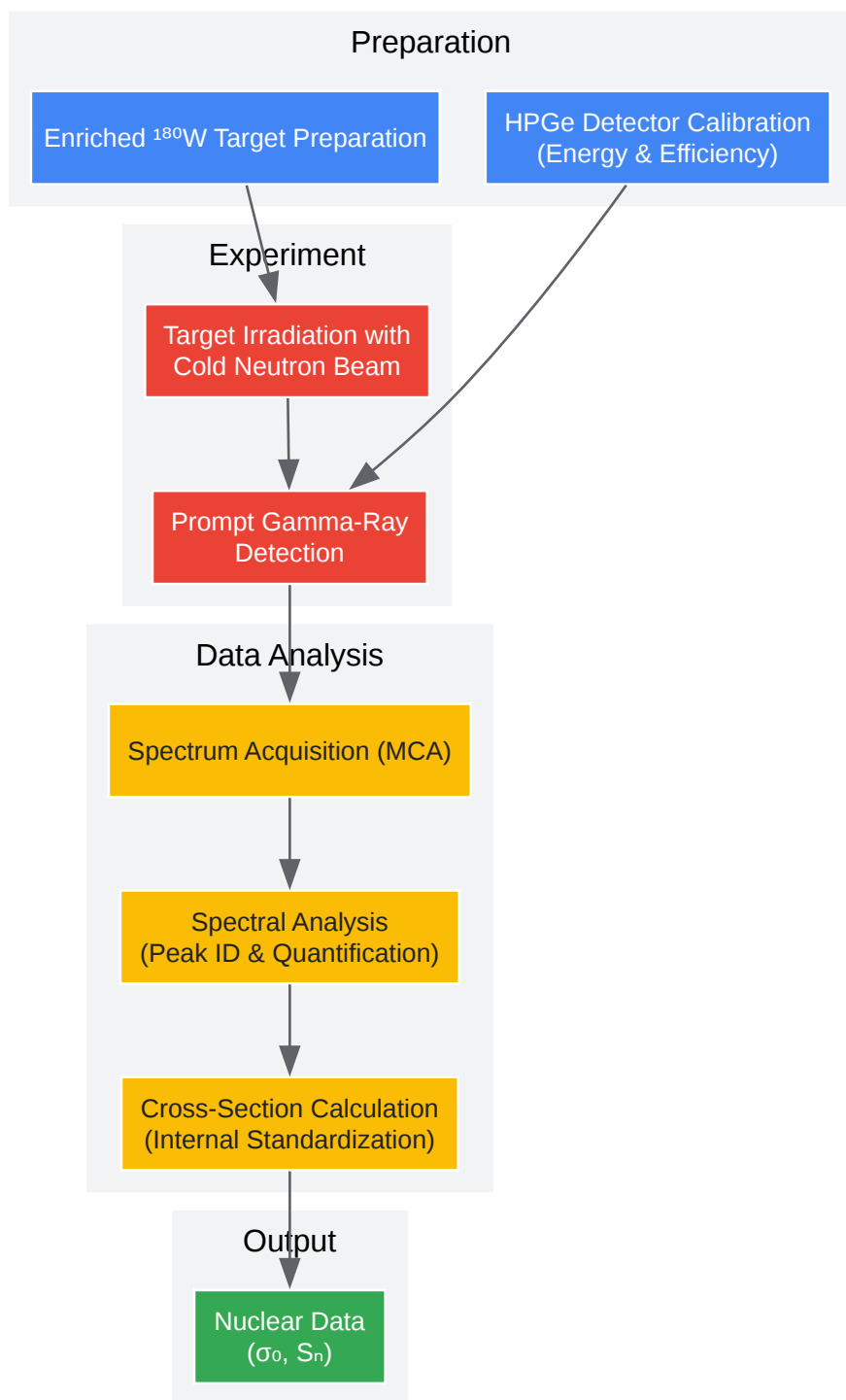
- Sample Preparation: The enriched ^{180}W sample is prepared and accurately weighed. The isotopic composition of the sample should be well-characterized.
- Irradiation: The ^{180}W target is placed in the cold neutron beam for a predetermined period (e.g., 64.6 hours) to induce neutron capture.[9]
- Gamma-Ray Detection: Prompt gamma rays emitted from the $^{180}\text{W}(n,\gamma)^{181}\text{W}$ reaction are detected by the HPGe detector. The detector should be positioned at a known geometry relative to the target.
- Data Acquisition: The signals from the detector are processed by the MCA to generate a gamma-ray energy spectrum. Data is collected throughout the irradiation period.
- Energy and Efficiency Calibration: The gamma-ray spectrometer is calibrated for energy and detection efficiency using standard radioactive sources with well-known gamma-ray energies and intensities.
- Spectral Analysis: The collected gamma-ray spectrum is analyzed to identify and quantify the photopeaks corresponding to transitions in ^{181}W . This involves peak fitting, background

subtraction, and determination of peak areas.

- Internal Standardization: The absolute gamma-ray cross-sections for ^{181}W are determined by internal standardization, using the well-known gamma-ray cross-sections of other tungsten isotopes present in the enriched sample as reference points.[\[2\]](#)[\[4\]](#)
- Cross-Section Calculation: The partial gamma-ray production cross-sections are calculated from the measured peak intensities, detector efficiency, neutron flux, and target parameters. The total radiative thermal neutron-capture cross-section is determined by summing the cross-sections of all transitions feeding the ground state of ^{181}W , including a modeled contribution from the quasicontinuum.[\[2\]](#)[\[4\]](#)

Visualizations

Experimental Workflow for $^{180}\text{W}(\text{n},\gamma)$ Spectroscopy

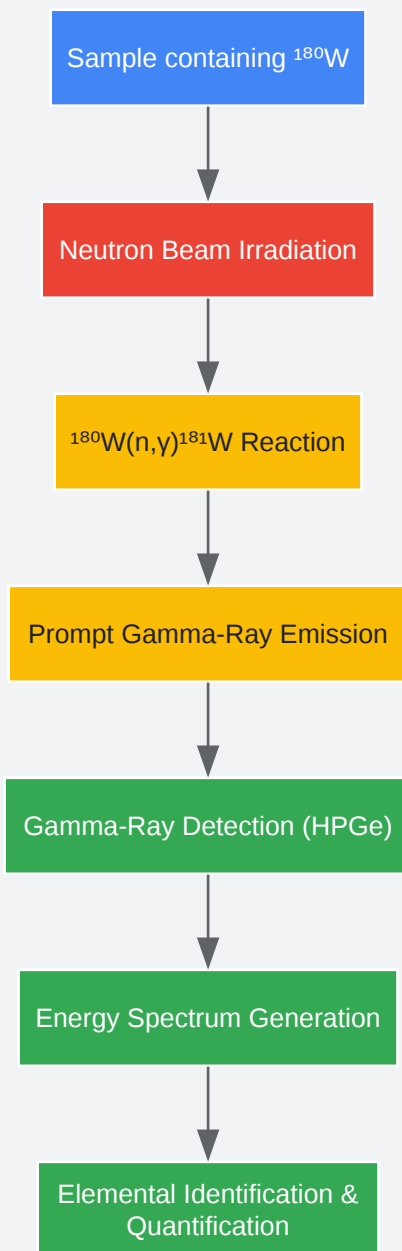


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Caption: Workflow for ^{180}W Neutron Capture Gamma-Ray Spectroscopy.

Logical Relationship in PGAA

Prompt Gamma-Ray Activation Analysis (PGAA) Process



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